

PF-06422913 cross-species toxicity comparisons

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Compound Focus: PF-06422913

CAS No.: 1539296-46-2

Cat. No.: S539171

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How to Locate the Specific Data You Need

The information you're seeking is likely found in specialized or non-public sources. Here are the most effective ways to locate it:

- **Check Regulatory and Pharmacological Databases:** Search deeply in **FDA/EMA submission documents**, **IUPHAR/BPS Guide to PHARMACOLOGY**, or **integrative toxicogenomic databases**. This type of proprietary preclinical data is often contained within regulatory filings or specialized pharmacological data resources.
- **Refine Your Search Strategy:** Use precise search terms like **"PF-06422913 preclinical dossier"**, **"PF-06422913 investigator's brochure"**, or **"BMS-986169 toxicology"** (a related development code) on scientific search platforms.

A Framework for Your Comparison Guide

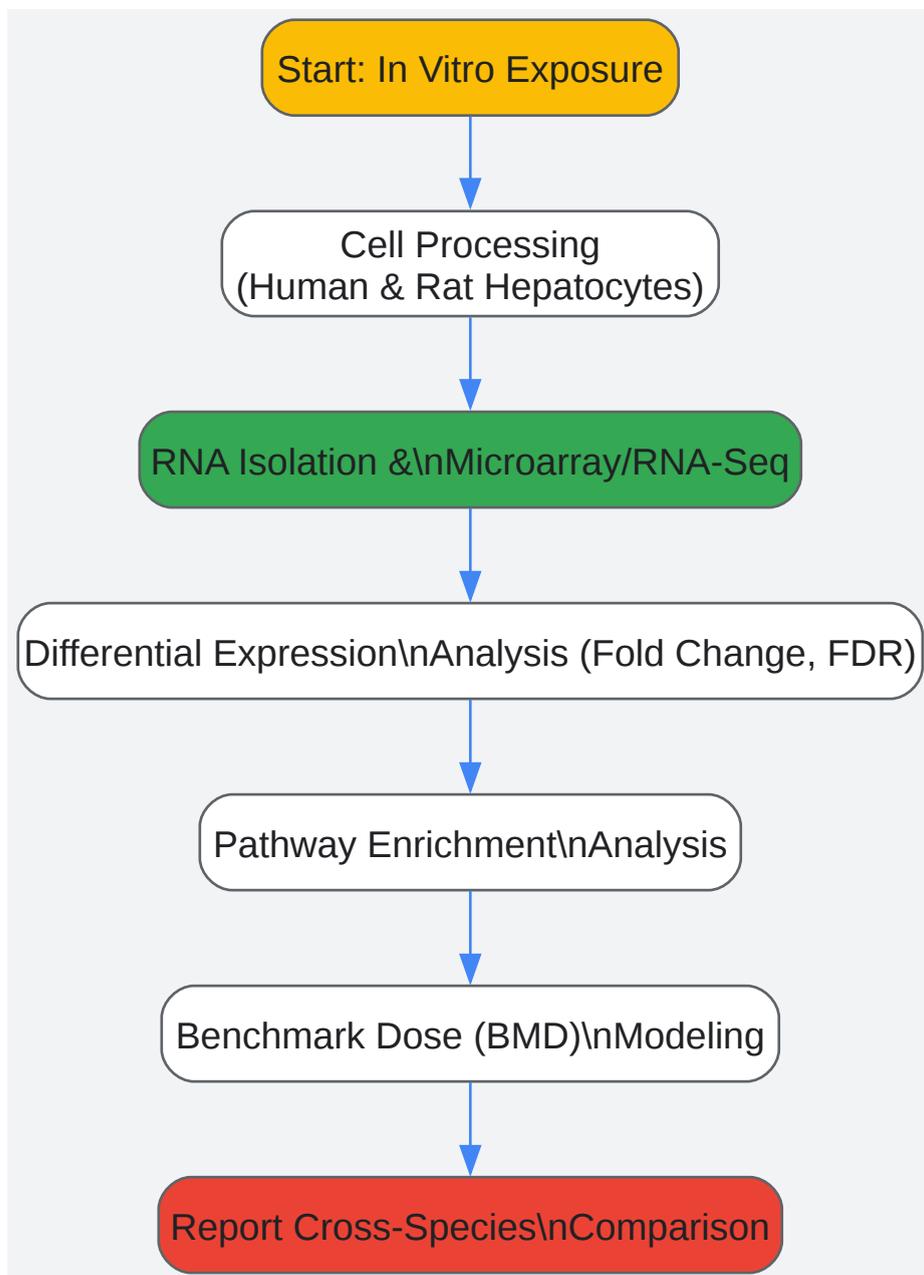
Once you obtain the data, you can structure your guide using the following evidence-based approaches:

- **Adopt Established Methodologies:** The cross-species comparison for TCDD provides a robust model [1]. Your experimental protocol could include:
 - **Test Systems:** Primary hepatocytes from human and relevant animal species.
 - **Exposure Design:** A wide concentration range (e.g., 0.00001 to 100 nM) and a standard duration (e.g., 24 hours).

- **Data Collection:** Use whole-genome microarrays or RNA-Seq focusing on orthologous genes.
- **Analysis:** Evaluate gene expression changes (fold change), pathway enrichment, and benchmark doses (BMD) to compare potency and efficacy across species [1].
- **Structure Your Data Clearly:** When you have the quantitative data, summarize it in clearly structured tables. For a pathway analysis, your table might look like this:

Pathway Name	Species	Benchmark Dose (nM)	Max. Fold Change	Number of DEGs
<i>Example: Nrf2-mediated oxidative stress</i>	Human	110.5	3.2	45
<i>Example: Nrf2-mediated oxidative stress</i>	Rat	12.7	4.8	112

- **Visualize Pathways and Workflows:** After defining the key signaling pathways from your data, you can represent them using Graphviz DOT language. The example below outlines a workflow for transcriptomic analysis.



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References

1. Cross-species Comparisons of Transcriptomic Alterations ... [pubmed.ncbi.nlm.nih.gov]

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